

Protein kinase G inhibitor-2 solubility and stock solution preparation

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Compound of Interest

Compound Name: Protein kinase G inhibitor-2

Cat. No.: B7806000

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Application Notes and Protocols: Protein Kinase G Inhibitor KT5823

For Researchers, Scientists, and Drug Development Professionals

Introduction

Protein Kinase G (PKG) is a serine/threonine-specific protein kinase that is activated by cyclic GMP (cGMP). It plays a crucial role in various physiological processes, including smooth muscle relaxation, platelet aggregation, and neuronal function. KT5823 is a potent, selective, and cell-permeable inhibitor of Protein Kinase G.[1][2] It acts as a reversible and ATP-competitive inhibitor, making it a valuable tool for studying cGMP-mediated signaling pathways.

Physicochemical Properties and Solubility

KT5823 is a synthetic compound derived from K252a.[3] It appears as a white solid or lyophilized powder.[3]

Table 1: Physicochemical Properties of KT5823

Property	Value	Reference
Synonyms	PKG Inhibitor VII	
CAS Number	126643-37-6	[1][4]
Molecular Formula	C ₂₉ H ₂₅ N ₃ O ₅	[1][4]
Molecular Weight	495.5 g/mol	[1][3][4]
Purity	≥85% to >98% (HPLC)	[1]

Table 2: Solubility of KT5823

Solvent	Solubility	Reference
DMSO	≥20 mg/mL (saturd. unknown)	[3]
50 mM	[2]	
Dimethylformamide (DMF)	20 mg/mL	[3]
Ethanol	Soluble	[1]
Ethyl Acetate	5 mg/mL	[3]

Stock Solution Preparation and Storage

Proper preparation and storage of stock solutions are critical for maintaining the activity and stability of KT5823.

Table 3: Recommended Stock Solution Parameters

Parameter	Recommendation	Reference
Recommended Solvents	DMSO, DMF, Ethanol	[1] [3] [4]
Typical Concentration	1-50 mM in DMSO	[2]
Short-Term Storage	-20°C (up to 1 month)	[2] [5]
Long-Term Storage	-20°C or -80°C (up to 6 months)	[5]
Storage Conditions	Store under desiccating conditions.	[1]
Freeze-Thaw Cycles	Avoid repeated cycles. Aliquot solution after preparation.	[5]

Protocol: Preparation of a 10 mM Stock Solution of KT5823 in DMSO

Materials:

- KT5823 powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)

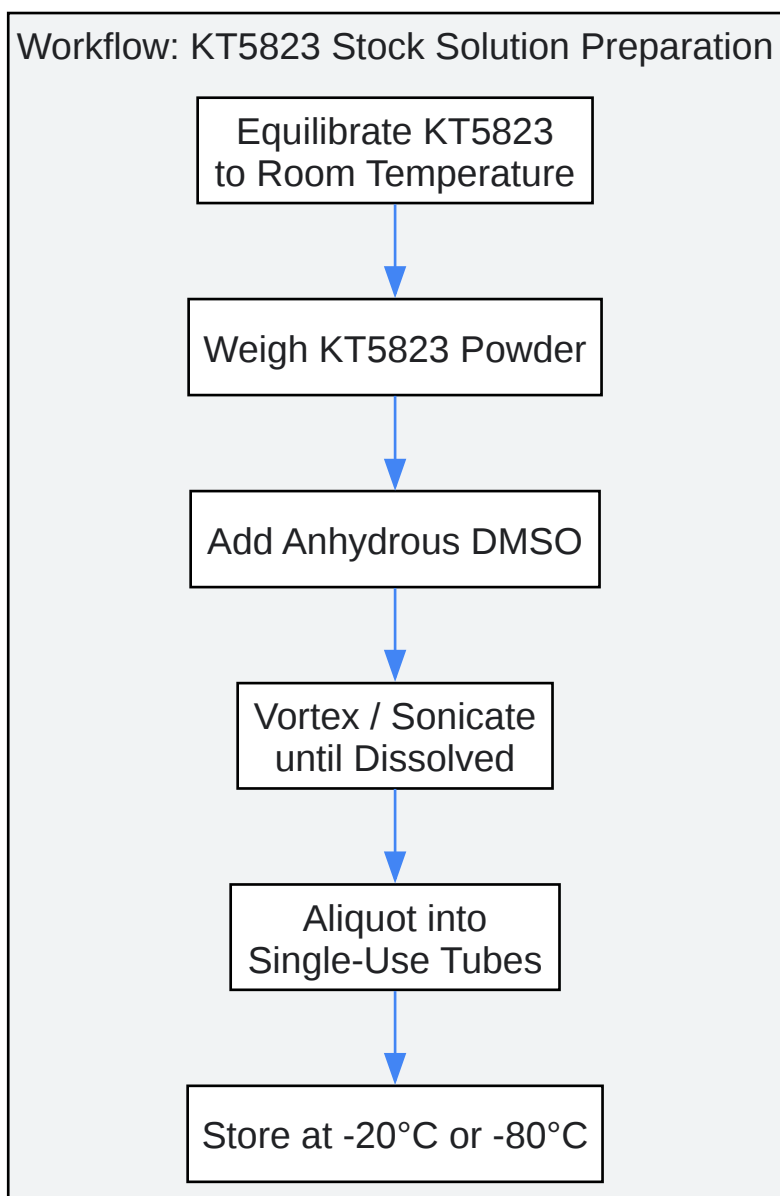
Procedure:

- Pre-weighing Preparation: Allow the vial of KT5823 powder to equilibrate to room temperature before opening to prevent condensation of moisture.

- **Weighing:** Accurately weigh the desired amount of KT5823 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.955 mg of KT5823 (Molecular Weight = 495.5 g/mol).
- **Dissolution:** Add the appropriate volume of DMSO to the KT5823 powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use a brief sonication in an ultrasonic bath to aid dissolution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[5]
- **Storage:** Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[5] When ready to use, thaw an aliquot and dilute it to the final working concentration in the appropriate aqueous buffer or cell culture medium just prior to the experiment.

Experimental Workflows and Signaling Pathways

Workflow for Stock Solution Preparation

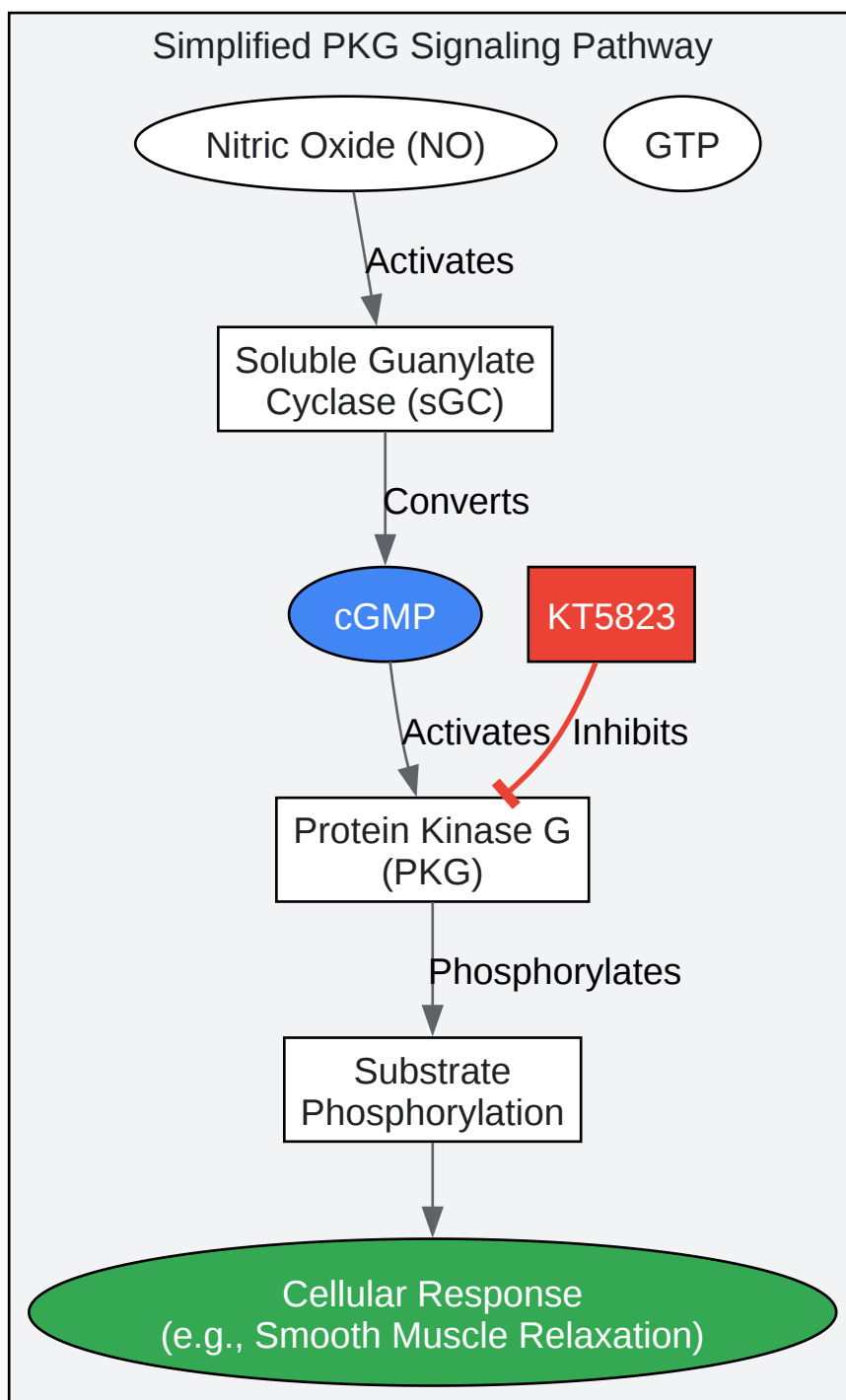


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Caption: A flowchart outlining the key steps for preparing a KT5823 stock solution.

Protein Kinase G (PKG) Signaling Pathway

KT5823 exerts its effects by inhibiting the cGMP-dependent protein kinase G. This pathway is initiated by an increase in intracellular cGMP, often triggered by nitric oxide (NO) signaling.



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Caption: The inhibitory action of KT5823 on the Protein Kinase G signaling pathway.

Important Considerations

- Selectivity: While KT5823 is a selective inhibitor of PKG ($K_i = 234 \text{ nM}$), it can inhibit Protein Kinase A (PKA) and Protein Kinase C (PKC) at higher concentrations (K_i values are $>10 \text{ }\mu\text{M}$ and $4 \text{ }\mu\text{M}$, respectively).[1]
- Cell Permeability: KT5823 is cell-permeable and can be used in intact cell-based assays.[6] However, some studies have reported poor inhibition of PKG within certain intact cell types. [6]
- Alternative Compound: Please note that a different compound, also sometimes referred to as "**Protein kinase G inhibitor-2**" (CAS 612829-80-8), is an inhibitor of mycobacterial protein kinase G and has a distinct chemical structure and properties.[7][8] Ensure you are using the correct compound for your experimental needs.

These notes and protocols are intended to serve as a guide. Researchers should always consult the manufacturer's product datasheet for the most specific and up-to-date information.

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